Glutaryl-gly-arg-amc hcl fluorogenic substrate properties

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Compound of Interest

Compound Name:	*Glutaryl-gly-arg-amc hcl*
CAS No.:	*103213-40-7*
Cat. No.:	*B008755*

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Technical Guide: Glutaryl-Gly-Arg-AMC HCl

Optimized Fluorogenic Profiling for Urokinase (uPA) and Tissue Plasminogen Activator (tPA)

Executive Summary

Glutaryl-Glycyl-Arginine-7-Amino-4-Methylcoumarin Hydrochloride (**Glutaryl-Gly-Arg-AMC HCl**) is a high-purity fluorogenic peptide substrate designed for the kinetic characterization of serine proteases, specifically Urokinase-type Plasminogen Activator (uPA) and Tissue Plasminogen Activator (tPA).

Unlike chromogenic substrates, this fluorogenic analog offers superior sensitivity, allowing for the detection of picomolar enzyme concentrations. Upon hydrolytic cleavage of the amide bond between the arginine residue and the coumarin moiety, the non-fluorescent substrate releases free 7-amino-4-methylcoumarin (AMC), which exhibits intense blue fluorescence. This guide details the physicochemical properties, mechanistic basis, and validated experimental protocols for utilizing this substrate in high-throughput screening (HTS) and kinetic profiling.

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Physicochemical Profile

The following parameters are critical for assay optimization and storage stability.

Property	Specification
Chemical Name	Glutaryl-Glycyl-L-Arginine-7-Amino-4-Methylcoumarin Hydrochloride
Sequence	Glutaryl-Gly-Arg-AMC
CAS Number	103213-40-7 (General) / 102601-58-1 (HCl salt variant)
Molecular Formula	$C_{23}H_{30}N_6O_7$[1][2][3][4][5][6] · HCl
Molecular Weight	~538.98 g/mol (HCl salt)
Solubility	Soluble in Water, DMSO, DMF, Ethanol
Excitation Max (λex)	350 – 380 nm (Peak ~360 nm)
Emission Max (λem)	440 – 460 nm (Peak ~450 nm)
Purity	≥ 98% (HPLC)
Storage	-20°C (desiccated, dark); Stock solutions stable at -80°C for 6 months

Mechanistic Action & Signaling Context[7]

Biochemical Mechanism

The specificity of Glutaryl-Gly-Arg-AMC relies on the recognition of the Gly-Arg motif by the S1 and S2 pockets of the serine protease. The N-terminal Glutaryl group blocks aminopeptidase activity and enhances solubility.

Reaction: Glutaryl-Gly-Arg-AMC (Weak Fluorescence) + Enzyme (uPA/tPA) → Glutaryl-Gly-Arg + AMC (High Fluorescence)

Biological Context: The Plasminogen Activation System

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uPA and tPA are pivotal in fibrinolysis and extracellular matrix (ECM) remodeling. Dysregulation of uPA is a hallmark of tumor metastasis, making this substrate a vital tool in oncology drug discovery.

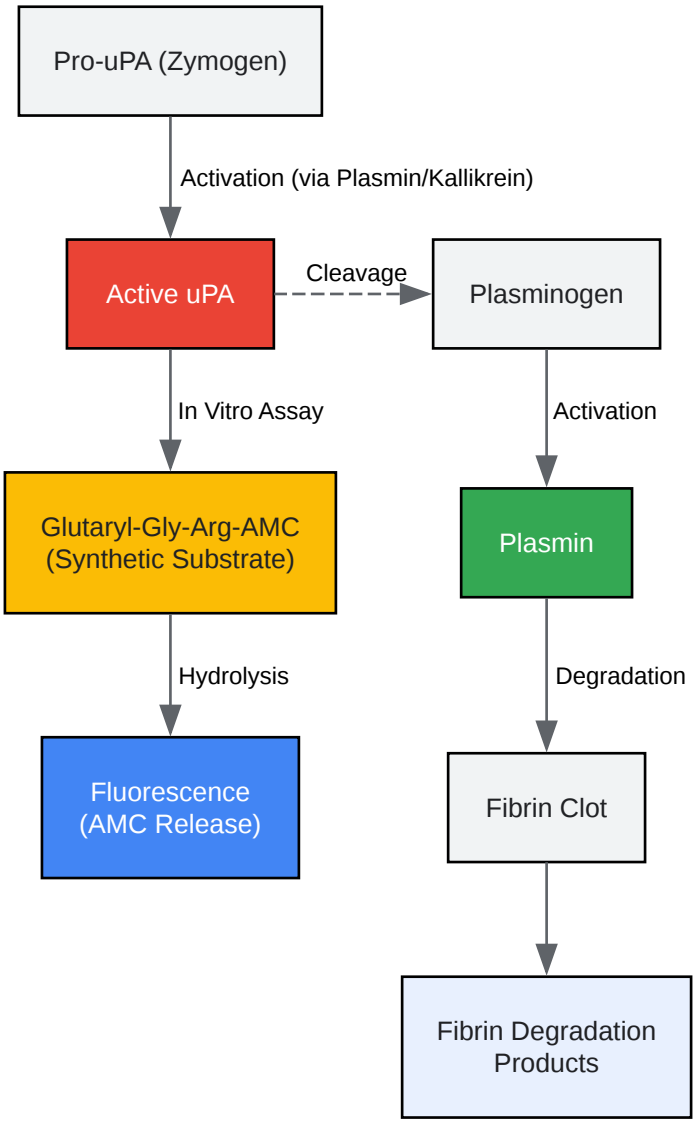

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Figure 1: The Plasminogen Activation Cascade and the insertion point for the Glutaryl-Gly-Arg-AMC fluorogenic assay.[7]

Experimental Protocol: Kinetic Assay

Senior Scientist Note: The choice of buffer pH is critical. While uPA is active at neutral pH, its optimal catalytic efficiency (

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) against synthetic substrates is often observed between pH 8.2 and 8.8. The inclusion of Tween 80 prevents enzyme adsorption to the microplate walls, a common source of variance in low-concentration assays.

Reagents Preparation

- Assay Buffer (Optimized for uPA):
  - 50 mM Tris-HCl, pH 8.8
  - 50 mM NaCl[5]
  - 0.01% (v/v) Tween 80[5]
  - Optional: 1 mM EDTA (to chelate metalloprotease contaminants).
- Substrate Stock (10 mM):
  - Dissolve 5.39 mg of **Glutaryl-Gly-Arg-AMC HCl** in 1 mL of dry DMSO or DMF.
  - Storage: Aliquot and store at -20°C. Avoid freeze-thaw cycles.
- Enzyme Solution:
  - Recombinant Human uPA or tPA. Dilute in Assay Buffer immediately before use. Target final concentration: 1–10 nM.

Assay Workflow (96-well Format)

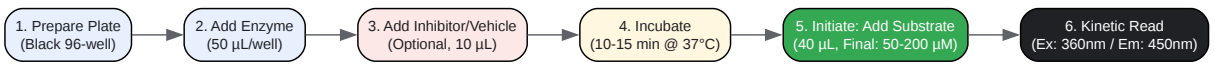

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Figure 2: Step-by-step workflow for the fluorogenic kinetic assay.

Detailed Procedure

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- Blanking: Dedicate wells for "Substrate Blank" (Buffer + Substrate, no Enzyme) to account for autohydrolysis.
- Enzyme Addition: Add 50 µL of diluted enzyme to sample wells.
- Inhibitor Screening (Optional): Add 10 µL of test compound. Incubate for 15 minutes at 37°C to allow equilibrium binding.
  - Reference Control:Amiloride (competitive uPA inhibitor) or Tranexamic Acid.
- Substrate Initiation: Add 40 µL of Glutaryl-Gly-Arg-AMC working solution. Recommended final concentration range: 0.5

  to 5

  (typically 10 µM – 500 µM).
- Measurement: Immediately place in a fluorescence microplate reader pre-heated to 37°C.
- Data Collection: Read fluorescence (RFU) every 30-60 seconds for 20-30 minutes.

Data Analysis & Validation

Calculating Activity

Enzyme activity is determined from the linear slope of the reaction progress curve (RFU vs. Time).

To convert RFU to molar product (AMC), generate an AMC Standard Curve using free 7-Amino-4-methylcoumarin (0 – 10 µM) under identical buffer conditions.

Kinetic Constants (and)

Plot Initial Velocity (

) against Substrate Concentration ([S]) and fit to the Michaelis-Menten equation using non-linear regression:

- Expected

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: For AMC-based peptide substrates and uPA,

values typically range from 50 to 200 µM, depending on buffer ionic strength and pH [1].

- Specificity: While Glutaryl-Gly-Arg-AMC is highly sensitive for uPA, it may show cross-reactivity with trypsin and thrombin. Use specific inhibitors (e.g., Hirudin for thrombin) if testing complex biological fluids [2].

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
High Background Fluorescence	Free AMC in substrate stock	Check purity; Substrate degrades with moisture. Store with desiccant.
Non-Linear Progress Curve	Substrate depletion or Enzyme instability	Use less enzyme (<10% substrate conversion rule); Add 0.1% BSA to stabilize enzyme.
Inner Filter Effect	High substrate/inhibitor concentration	If [Compound] > 100 µM absorbs at 360nm, correct data or dilute.
Low Signal	Wrong pH or Buffer mismatch	Ensure pH is 8.2–8.8. uPA activity drops significantly < pH 7.0.

References

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